

# Primary Research Applications of Ambocin: A Technical Guide

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## Compound of Interest

Compound Name: *Ambocin*

Cat. No.: *B1587910*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct primary research on **Ambocin** (Genistein 7-O-apiosyl-(1->6)-glucoside, CAS: 108044-05-9) is limited in publicly available scientific literature. This guide provides a detailed overview of the known and potential research applications of **Ambocin** by focusing on the extensive data available for its aglycone, Genistein, and related phytoestrogens from its primary source, *Pueraria mirifica*. As a glycoside, **Ambocin** is a pro-drug form of Genistein, and its biological activity is largely expected to be realized after metabolic cleavage of the sugar moieties in vivo.

## Introduction to Ambocin

**Ambocin** is a naturally occurring isoflavone glycoside found in the Thai medicinal plant *Pueraria mirifica* and other legumes such as *Eriosema tuberosum* and *Neorautanenia amboensis*. Chemically, it is the 7-O-apiosyl-(1->6)-glucoside of Genistein. Isoflavones belong to the flavonoid class of polyphenolic secondary metabolites and are often referred to as phytoestrogens due to their structural similarity to mammalian estrogen, allowing them to interact with estrogen receptors.

While **Ambocin** itself is not extensively studied, its aglycone, Genistein, is one of the most well-researched isoflavones, with a plethora of data on its biological activities. The primary research applications of **Ambocin** are therefore inferred from the activities of Genistein and the therapeutic use of *Pueraria mirifica* extracts. These applications span oncology, endocrinology, cardiovascular health, and neuroscience.

Chemical Structure:

- Compound: **Ambocin**
- CAS Number: 108044-05-9
- Molecular Formula:  $C_{26}H_{28}O_{14}$
- Molecular Weight: 564.49 g/mol
- Class: Isoflavone Glycoside

## Core Research Applications & Mechanisms of Action

The research applications of **Ambocin** are best understood through the pleiotropic mechanisms of its active form, Genistein.

### Oncology Research

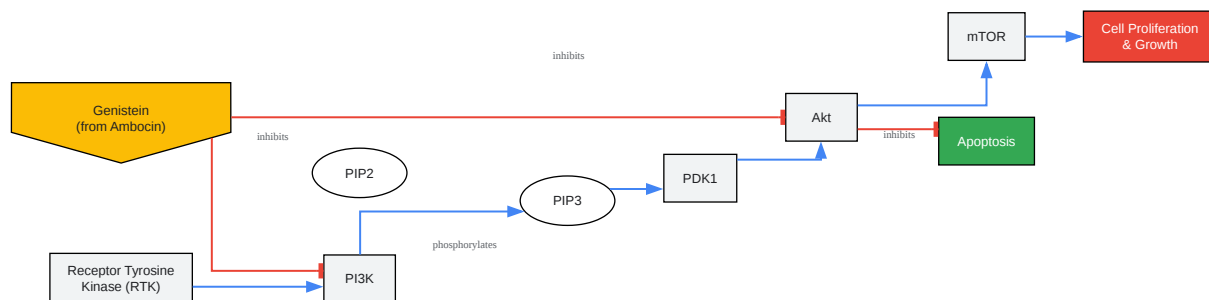
Genistein exhibits potent antitumor properties, making **Ambocin** a compound of interest for cancer research. The mechanisms are multifaceted and include the inhibition of cell proliferation, induction of apoptosis, and suppression of angiogenesis and metastasis.

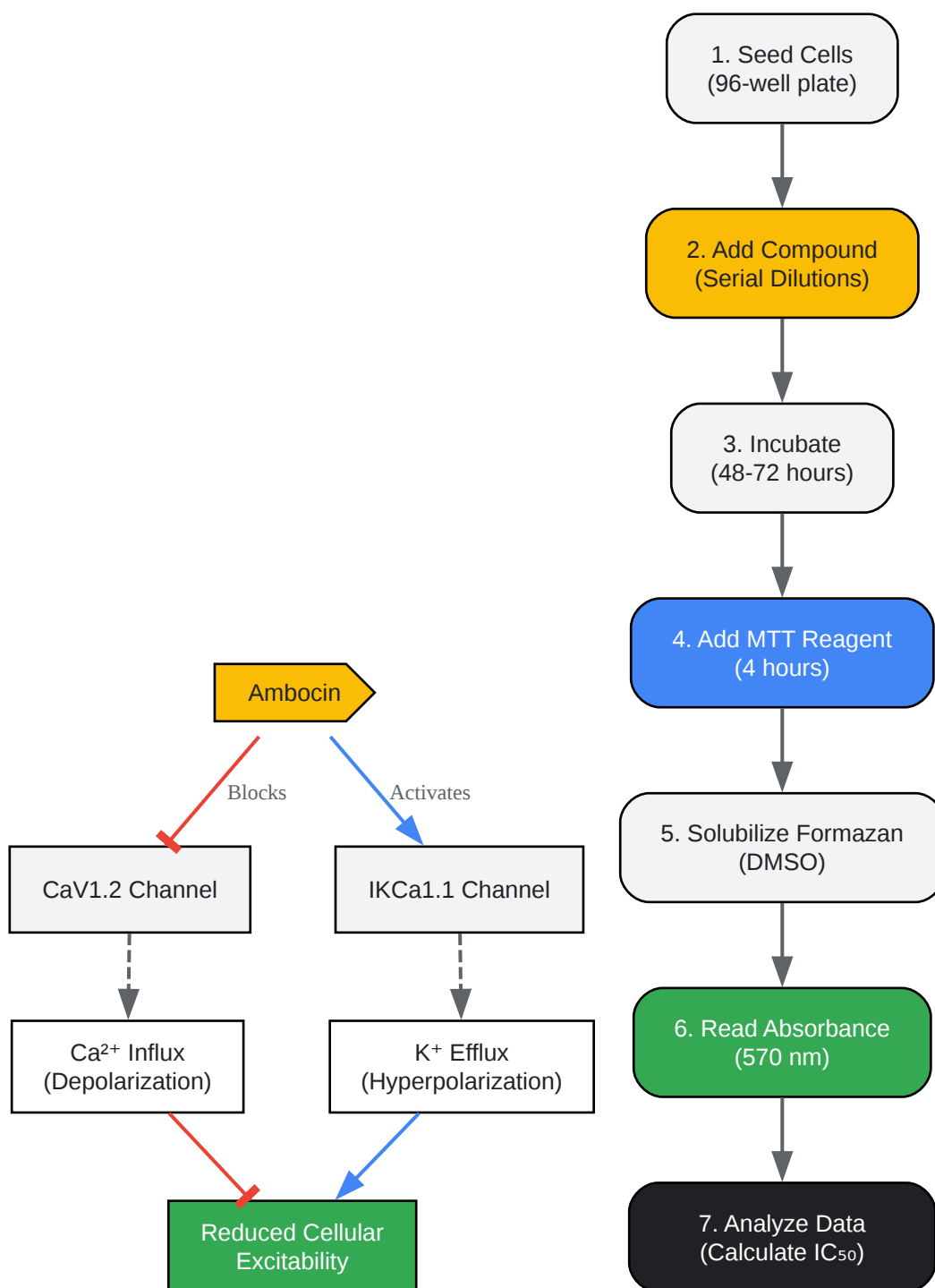
Key Mechanisms:

- **Tyrosine Kinase Inhibition:** Genistein is a broad-spectrum inhibitor of protein tyrosine kinases (PTKs), which are critical components of signaling pathways that regulate cell growth and proliferation.
- **Estrogen Receptor (ER) Modulation:** It acts as a Selective Estrogen Receptor Modulator (SERM). At low concentrations, it can exhibit weak estrogenic effects, while at higher concentrations, it can antagonize estrogen, particularly in hormone-dependent cancers like breast cancer.
- **Cell Cycle Arrest:** Genistein can induce cell cycle arrest, primarily at the G2/M phase, by modulating the expression of cyclins and cyclin-dependent kinases (CDKs).

- Induction of Apoptosis: It triggers programmed cell death by activating caspase cascades and modulating key signaling pathways such as PI3K/Akt.

Signaling Pathway: Genistein's Effect on the PI3K/Akt Pathway





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